

# How to prepare YS-49 stock solution for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: YS-49

Cat. No.: B1662178

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An Application Note and Protocol for the Preparation of **YS-49** Stock Solutions

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**YS-49**, identified by the CAS number 132836-42-1, is the hydrobromide monohydrate form of 1,2,3,4-Tetrahydro-1-(1-naphthalenylmethyl)-6,7-Isoquinolinediol. It is a potent activator of the PI3K/Akt signaling pathway and exhibits significant anti-inflammatory and antioxidant properties.[1][2] Research has demonstrated its role in protecting cells from oxidant injury through the induction of heme oxygenase-1 (HO-1).[1] This induction, in turn, inhibits the JNK pathway and the production of reactive oxygen species (ROS).[1] Due to these activities, **YS-49** is a compound of interest in studies related to cardiovascular diseases, inflammation, and cellular stress responses.

It is important to note that the designation "**YS-49**" is specific to this chemical entity and should not be confused with Lys49 myotoxins from snake venom, which are entirely different molecules. This document provides detailed protocols for the preparation of **YS-49** stock solutions for experimental use.

## Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **YS-49** are summarized in the table below.

Property	Value	Reference
Chemical Name	1,2,3,4-Tetrahydro-1-(1-naphthalenylmethyl)-6,7-Isoquinolinediol hydrobromide monohydrate	
CAS Number	132836-42-1	[1]
Molecular Formula	C <sub>20</sub> H <sub>19</sub> NO <sub>2</sub> · HBr · H <sub>2</sub> O	
Molecular Weight	404.30 g/mol	[3]
Solubility in Water	>10 mg/mL	[1]
Solubility in DMSO	Up to 80 mg/mL	[1]
Appearance	Solid	[4]
Storage (Solid)	2-8°C	
Storage (In solution)	-20°C for up to 1 month; -80°C for up to 6 months	[1]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM YS-49 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YS-49** in Dimethyl Sulfoxide (DMSO). This is a common solvent for in vitro experiments.

Materials:

- **YS-49** monohydrate (MW: 404.30 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **YS-49**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 404.30 \text{ g/mol} / 1000 = 4.043 \text{ mg}$
- Weighing **YS-49**:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh out approximately 4.043 mg of **YS-49** into the tube. Record the exact weight.
- Dissolving **YS-49**:
  - Add the appropriate volume of anhydrous DMSO to the tube to achieve a final concentration of 10 mM. For example, if you weighed exactly 4.043 mg, add 1 mL of DMSO.
  - Cap the tube securely and vortex thoroughly until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[1\]](#)

## Protocol 2: Preparation of a 1 mg/mL YS-49 Stock Solution in Water

This protocol is suitable for experiments where DMSO may interfere or for in vivo studies requiring an aqueous vehicle.

Materials:

- **YS-49** monohydrate
- Sterile, deionized or distilled water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Sonicator or vortex mixer
- Pipettes and sterile filter tips

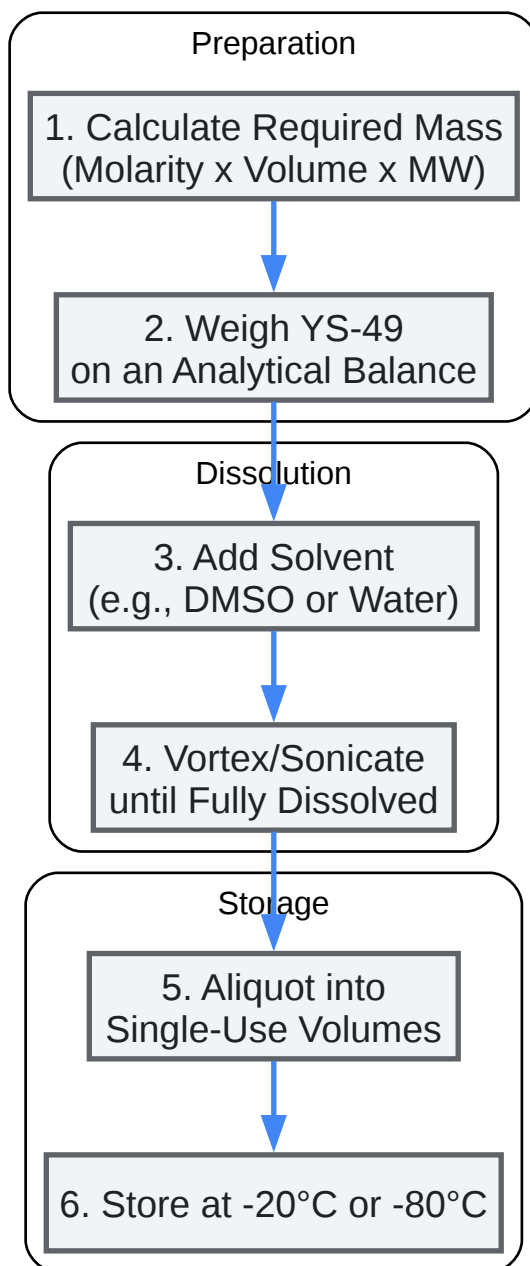
Procedure:

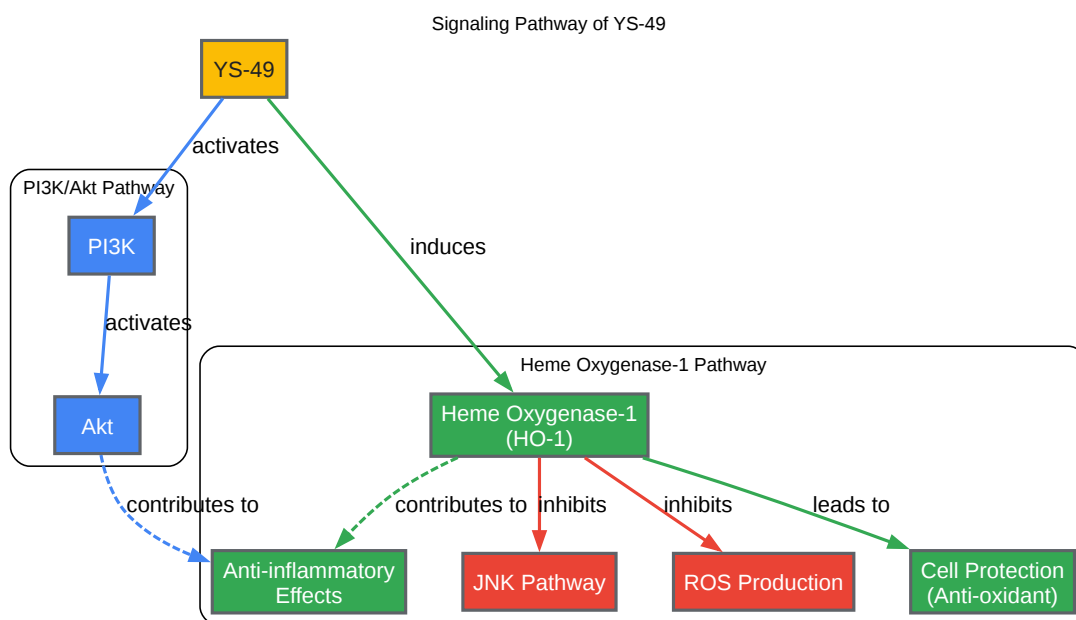
- Weighing **YS-49**:
  - Tare a sterile conical tube on a calibrated analytical balance.
  - Weigh out the desired amount of **YS-49** (e.g., 10 mg).
- Dissolving **YS-49**:
  - Add the corresponding volume of sterile water to achieve a 1 mg/mL concentration (e.g., 10 mL of water for 10 mg of **YS-49**).
  - Vortex vigorously. Sonication and gentle warming can be used to aid dissolution, as **YS-49**'s solubility in water is greater than 10 mg/mL.<sup>[1]</sup>
- Sterilization (Optional):

- If required for your application (e.g., cell culture), sterile-filter the solution through a 0.22  $\mu\text{m}$  syringe filter into a new sterile tube.
- Storage:
  - Aliquot the aqueous stock solution into sterile, single-use volumes.
  - Store at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ . It is recommended to use aqueous solutions promptly after preparation.

## Visualizations

## Experimental Workflow for YS-49 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **YS-49** stock solution.



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